

Commercial availability and suppliers of Tert-butyl 4-aminobutyl(methyl)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Tert-butyl 4-aminobutyl(methyl)carbamate
Cat. No.:	B111910

[Get Quote](#)

An In-depth Technical Guide to Tert-butyl 4-aminobutyl(methyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tert-butyl 4-aminobutyl(methyl)carbamate**, a versatile bifunctional molecule utilized in organic synthesis and drug discovery. This document details its commercial availability, key chemical properties, and outlines its applications, with a focus on its role as a linker and building block in the synthesis of complex molecules.

Core Properties and Specifications

Tert-butyl 4-aminobutyl(methyl)carbamate (CAS Number: 144222-23-1) is a carbamate derivative featuring a Boc-protected secondary amine and a terminal primary amine. This structure makes it a valuable intermediate for introducing a 4-aminobutyl(methyl) moiety in a controlled manner. The tert-butoxycarbonyl (Boc) protecting group can be readily removed under acidic conditions, allowing for subsequent functionalization of the secondary amine.

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	144222-23-1	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₀ H ₂₂ N ₂ O ₂	[6]
Molecular Weight	202.29 g/mol	[6]
Appearance	Colorless to light yellow liquid	[3]
Density (Predicted)	0.972±0.06 g/cm ³	[6]
Boiling Point (Predicted)	276.6±19.0 °C	[6]
InChI Key	CIZQQISFIQZTDF- UHFFFAOYSA-N	[3] [6]
Canonical SMILES	CC(C)(C)OC(=O)N(C)CCCN	[7]

Commercial Availability and Suppliers

Tert-butyl 4-aminobutyl(methyl)carbamate is commercially available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The typical purity levels offered are ≥95% or ≥97%.

Table 2: Commercial Suppliers and Product Specifications

Supplier	Purity	Storage Conditions
Acmec Biochemical	95%	2-8°C, Dark
Ambeed	97%	2-8°C, Inert atmosphere
Amerigo Scientific	95%	Not specified
Arctom Scientific	Not specified	Not specified
BLD Pharm	Not specified	2-8°C, Inert atmosphere
Chem-Impex	≥ 95% (NMR)	0-8 °C
MedChemExpress	98.72%	4°C, Protect from light
Sigma-Aldrich	97%	2-8°C, Inert atmosphere
Smolecule	Not specified	Not specified

Note: This list is not exhaustive and represents a selection of suppliers identified. Researchers should verify current availability and specifications directly with the suppliers.

Applications in Synthesis and Drug Discovery

Tert-butyl 4-aminobutyl(methyl)carbamate serves as a crucial building block in various synthetic applications, primarily in the development of pharmaceuticals and complex organic molecules.^[7]

PROTAC Linker Synthesis

A significant application of this compound is as a precursor for linkers used in Proteolysis Targeting Chimeras (PROTACs).^[8] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its degradation. The 4-aminobutyl(methyl)carbamate moiety can be incorporated into the linker structure connecting the target protein ligand and the E3 ligase ligand.

Intermediate for Pharmacologically Active Compounds

This carbamate is utilized in the synthesis of various bioactive compounds.^[7] It can be used to introduce a C4-spacer, which can be advantageous in modulating the pharmacological

properties of a molecule.^[7] Its applications extend to the preparation of spermidine analogues and other complex nitrogen-containing scaffolds.^[7]

Neurological Research

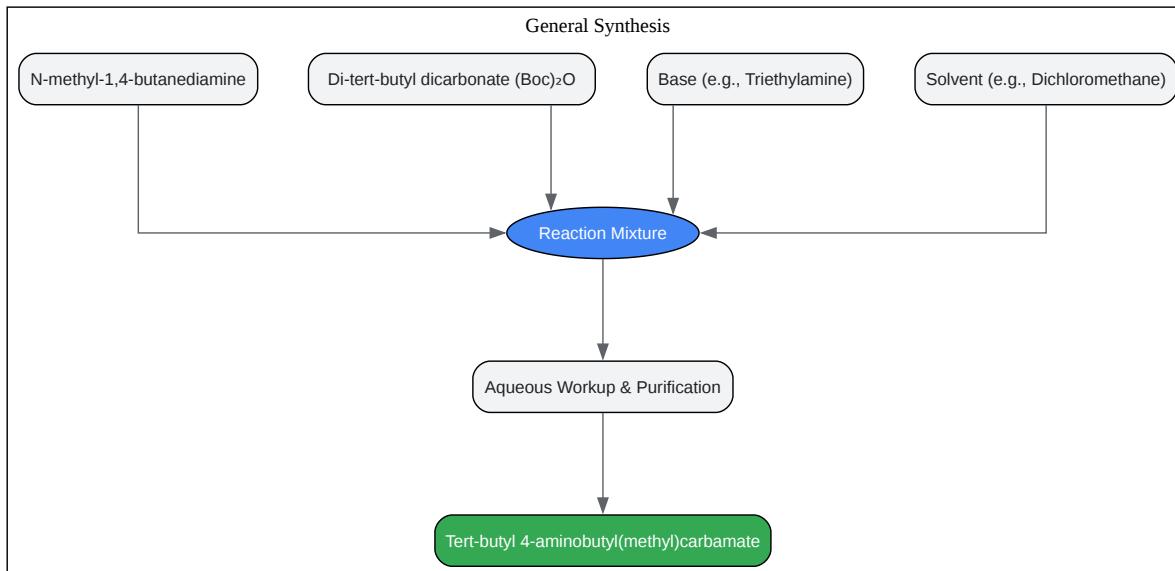
In the context of neurological research, derivatives of this compound have been investigated for their potential as β -secretase and acetylcholinesterase inhibitors.^[7] Such inhibition could play a role in preventing the aggregation of amyloid-beta peptides, a key pathological feature of Alzheimer's disease.^[7]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and use of **Tert-butyl 4-aminobutyl(methyl)carbamate** are not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles.

General Synthesis Pathway

The synthesis of **Tert-butyl 4-aminobutyl(methyl)carbamate** would logically involve the reaction of a suitable precursor, such as N-methyl-1,4-butanediamine, with di-tert-butyl dicarbonate (Boc_2O) under basic conditions. The reaction selectively protects the secondary amine, leaving the primary amine free for further reactions.

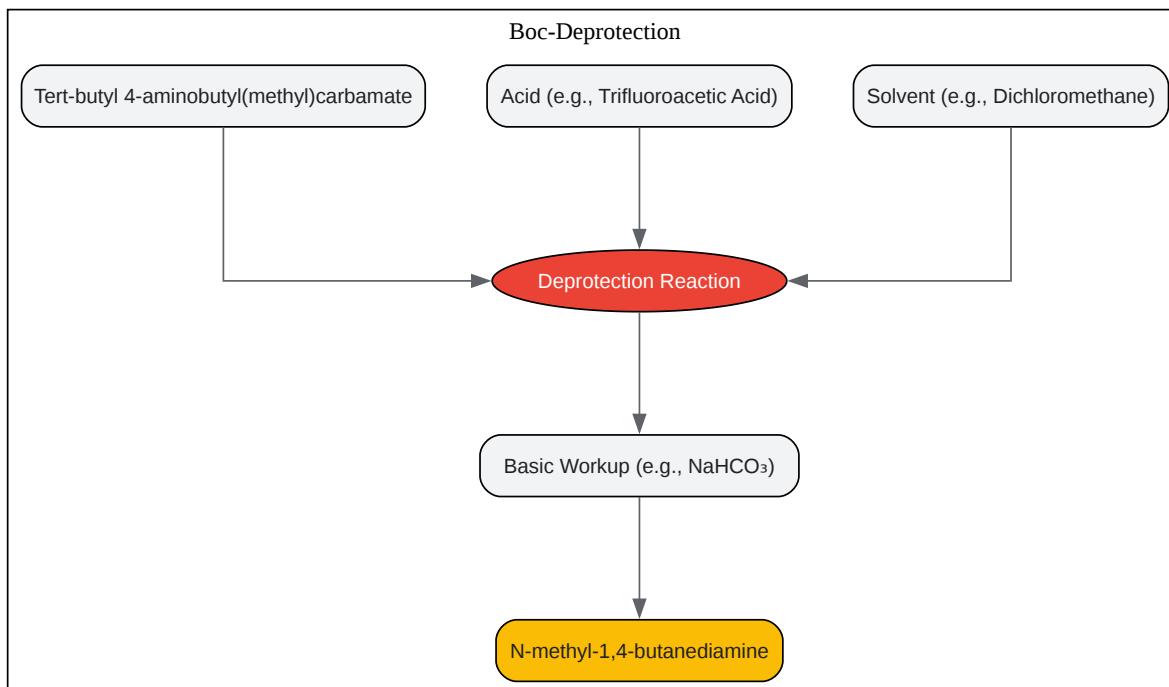


[Click to download full resolution via product page](#)

Caption: General synthetic workflow for **Tert-butyl 4-aminobutyl(methyl)carbamate**.

Boc-Deprotection Protocol

The removal of the Boc protecting group is a standard procedure in organic synthesis to liberate the secondary amine for subsequent reactions. This is typically achieved under acidic conditions.



[Click to download full resolution via product page](#)

Caption: General workflow for the Boc-deprotection of **Tert-butyl 4-aminobutyl(methyl)carbamate**.

Safety and Handling

Tert-butyl 4-aminobutyl(methyl)carbamate should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[6]

Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[6]

This technical guide serves as a foundational resource for professionals in the fields of chemical research and drug development. For specific applications and protocols, further investigation into proprietary literature and patents may be necessary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. arctomsci.com [arctomsci.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. N-(4-Aminobutyl)-N-methyl carbamic acid tert-butyl ester | 144222-23-1 [sigmaaldrich.com]
- 4. tert-Butyl 4-Aminobutyl(methyl)carbamate - Amerigo Scientific [amerigoscientific.com]
- 5. tert-Butyl (4-aminobutyl)(methyl)carbamate | 144222-23-1 [sigmaaldrich.com]
- 6. 144222-23-1[tert-Butyl 4-aminobutyl(methyl)carbamate 95%]- Jizhi Biochemical [acmec.com.cn]
- 7. Buy Tert-butyl 4-aminobutyl(methyl)carbamate | 144222-23-1 [smolecule.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Commercial availability and suppliers of Tert-butyl 4-aminobutyl(methyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b111910#commercial-availability-and-suppliers-of-tert-butyl-4-aminobutyl-methyl-carbamate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com